

# Standard Operating Procedure: Handling and Disposal of Technetium Tc 99m Sestamibi

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## Compound of Interest

Compound Name: *TECHNETIUM SESTAMIBI*

Cat. No.: *B1142544*

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This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling Technetium Tc 99m Sestamibi. The following procedural guidance outlines the necessary personal protective equipment (PPE), step-by-step handling protocols, and disposal plans to ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

When working with Technetium Tc 99m Sestamibi, especially after reconstitution with radioactive Technetium-99m, appropriate safety measures are crucial to minimize radiation exposure to personnel.<sup>[1][2]</sup> The required PPE for handling any open radioactive source includes:

- Primary Protection:
  - Waterproof Gloves: Must be worn during the entire preparation procedure.<sup>[1][2][3]</sup> It is recommended to change gloves frequently to prevent the spread of contamination.<sup>[4]</sup>
  - Full-Length Laboratory Coat: Should be worn closed with sleeves rolled down.<sup>[4]</sup>
  - Safety Glasses: Essential to protect against potential sprays of radioactive material.<sup>[4]</sup>
  - Closed-Toe Shoes: Sandals or other open-toed footwear are not permitted.<sup>[4]</sup>
- Radiation Shielding:

- Lead Shielding: Workstations may require lead shielding if handling unshielded sources with activities greater than 100 MBq.[5]
- Syringe Shields: Use tungsten syringe shields when handling and administering Tc-99m.[6]
- Vial Shields: Place the reaction vial in a suitable radiation shield with a fitted cap during preparation.[2][3]
- Lead Apron: A standard lead equivalent apron (0.35 mm Pb) can reduce the Tc-99m dose rate by approximately 50%.[6]
- Dosimetry:
  - Radiation Monitoring Badges: Wear radiation monitor badges, including ring badges under gloves, as required by your institution's radiation protection program.[4][6]

## Quantitative Data Summary

The following tables summarize key quantitative parameters for the safe handling and use of Technetium Tc 99m Sestamibi.

Table 1: Storage and Handling Conditions

Parameter	Value
Kit Storage Temperature	15°C to 25°C
Reconstituted Vial Storage	15°C to 25°C (59° - 77°F)[7]

| Usage Window After Preparation| Within 6 hours[1][3][7] |

Table 2: Reconstitution and Purity Specifications

Parameter	Value
Sodium Pertechnetate Tc 99m Volume	1 to 3 mL[2][3]
Sodium Pertechnetate Tc 99m Activity	925–5550 MBq (25–150 mCi)[2][3]

| Required Radiochemical Purity |  $\geq 90\%$ [\[1\]](#)[\[3\]](#) |

Table 3: Physical Properties of Technetium-99m

Parameter	Value
Physical Half-Life	6.02 hours <a href="#">[8]</a>

| Principal Photon Energy | 0.140 MeV (140 KeV)[\[8\]](#)[\[9\]](#)[\[10\]](#) |

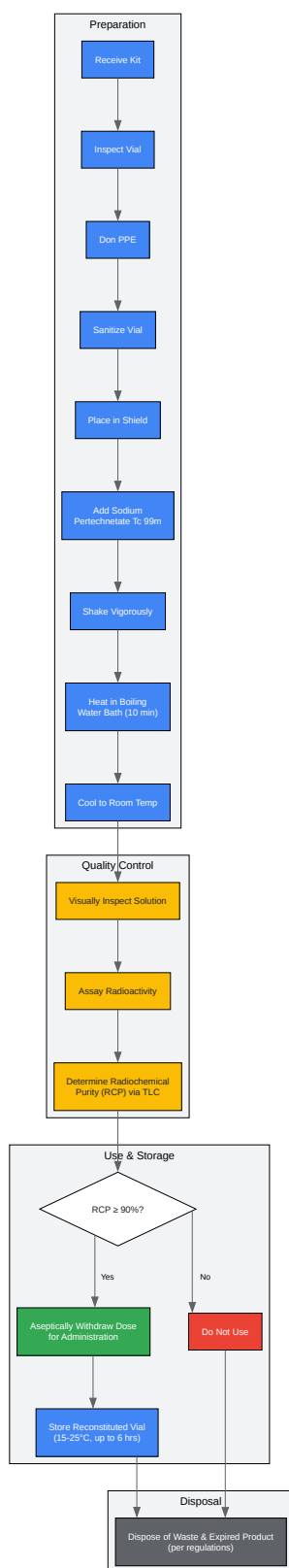
## Experimental Protocols

Strict adherence to aseptic procedures is essential during the preparation of Technetium Tc 99m Sestamibi.[\[1\]](#)

- Vial Inspection: Before beginning, carefully inspect the vial for any damage or cracks. Do not use if the vial is compromised.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Don PPE: Put on waterproof gloves and other required personal protective equipment.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Sanitize Vial: Remove the plastic disc from the vial and swab the top of the vial closure with alcohol.[\[2\]](#)[\[3\]](#)
- Shielding: Place the vial in a suitable radiation shield equipped with a fitted radiation cap.[\[2\]](#)[\[3\]](#)
- Add Pertechnetate: Using a sterile shielded syringe, aseptically add 1 to 3 mL of sterile, non-pyrogenic Sodium Pertechnetate Tc 99m Injection (925–5550 MBq).[\[2\]](#)[\[3\]](#) Without withdrawing the needle, remove an equal volume of headspace gas to maintain normal pressure within the vial.[\[2\]](#)
- Mixing: Shake the vial vigorously with 5 to 10 quick upward-downward motions.[\[2\]](#)
- Heating: Place the shielded vial in a boiling water bath for 10 minutes.

- **Cooling:** Remove the vial from the water bath and allow it to cool to room temperature for 15 minutes.
- **Visual Inspection:** Visually inspect the solution for particulate matter and discoloration before administration. The solution should be clear.[\[1\]](#)[\[3\]](#)
- **Radioactivity Assay:** Use a suitable radioactivity calibration system to assay the reaction vial. Record the total activity, concentration, volume, time and date of assay, expiration time, and lot number on a label and affix it to the shield.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Storage:** Store the reconstituted vial at 15°C to 25°C until use.[\[1\]](#)[\[3\]](#) Remember to use the product within six hours of preparation.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- **Plate Preparation:** Obtain a Baker-Flex Aluminum Oxide coated TLC plate (2.5 cm x 7.5 cm). Dry the plate at 100°C for 1 hour and store it in a desiccator until use.[\[1\]](#)[\[2\]](#)
- **Spotting:**
  - Apply one drop of ethanol (95% or greater) 1.5 cm from the bottom of the plate using a 1 mL syringe with a 22–26 gauge needle. Do not allow the spot to dry.[\[1\]](#)[\[2\]](#)[\[3\]](#)
  - Add two drops of the Technetium Tc 99m Sestamibi solution side-by-side onto the ethanol spot.[\[1\]](#)[\[2\]](#)[\[3\]](#)
  - Return the plate to a desiccator and allow the spot to dry (typically 15 minutes).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Development:** Prepare a TLC tank with 3–4 mm of ethanol and allow it to equilibrate for approximately 10 minutes. Develop the plate in the covered tank until the solvent front has moved 5 cm from the point of application.[\[3\]](#)
- **Measurement:** Cut the TLC plate 4 cm from the bottom and measure the Tc 99m activity in each piece using a suitable radiation detector.[\[3\]](#)
- **Calculation:** Calculate the percentage of Tc 99m Sestamibi. The radiochemical purity must be 90% or greater to be used.[\[1\]](#)[\[3\]](#)

## Workflow for Handling Technetium Sestamibi



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Diagram of the **Technetium Sestamibi** handling workflow.

## Disposal Plan

All materials that have come into contact with Technetium Tc 99m Sestamibi, including vials, syringes, gloves, and absorbent materials, are considered radioactive waste.

- Compliance: Disposal of all radioactive materials must be done in a safe manner and in compliance with all applicable federal, state, and local regulations for radioactive waste.[3]  
[11]
- Segregation: Segregate radioactive waste from non-radioactive and biohazardous waste.
- Shielding and Storage: Store radioactive waste in designated, shielded, and properly labeled containers.[5] Wastes containing more than 50 MBq may require shielding with lead sheeting.[5]
- Decay-in-Storage: Due to the short half-life of Technetium-99m (6.02 hours), a common disposal method is to hold the waste in storage to allow for radioactive decay. After approximately 10 half-lives, the material's radioactivity will have decayed to background levels, at which point it can be disposed of as regular waste, provided all radioactive labels are removed or defaced. Always consult with your institution's Radiation Safety Officer for specific protocols.

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